

A Comparative Analysis of the Physical Properties of 3-Heptyne and 2-Heptyne

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Compound of Interest

Compound Name: 3-Heptyne

Cat. No.: B1585052

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This guide provides a detailed comparison of the physical properties of two isomers, **3-heptyne** and 2-heptyne. Both are alkynes with the chemical formula C_7H_{12} , differing only in the position of their triple bond. This structural variance leads to distinct physical characteristics, which are critical for their separation, identification, and application in chemical synthesis. This document is intended for researchers, scientists, and professionals in drug development who require precise data on these compounds.

Comparative Data of Physical Properties

The following table summarizes the key physical properties of **3-heptyne** and 2-heptyne, compiled from various chemical data sources. These values represent experimentally determined data, often cited in chemical literature.

Physical Property	3-Heptyne	2-Heptyne
Molecular Formula	C ₇ H ₁₂	C ₇ H ₁₂
Molecular Weight (g/mol)	96.17	96.17
Boiling Point (°C)	105-107.4[1]	110-113[2][3][4]
Melting Point (°C)	-130.5[1]	11.29[3][5][6]
Density (g/mL at 25°C)	0.741[7]	0.745[2][4][8]
Refractive Index (n ₂₀ /D)	1.4225[1]	1.423[3][4]
Water Solubility	Slightly soluble[7]	163.5 mg/L at 25°C[9]

Experimental Protocols

The determination of the physical properties listed above is conducted through established experimental methodologies. While specific laboratory conditions can vary, the fundamental principles are as follows:

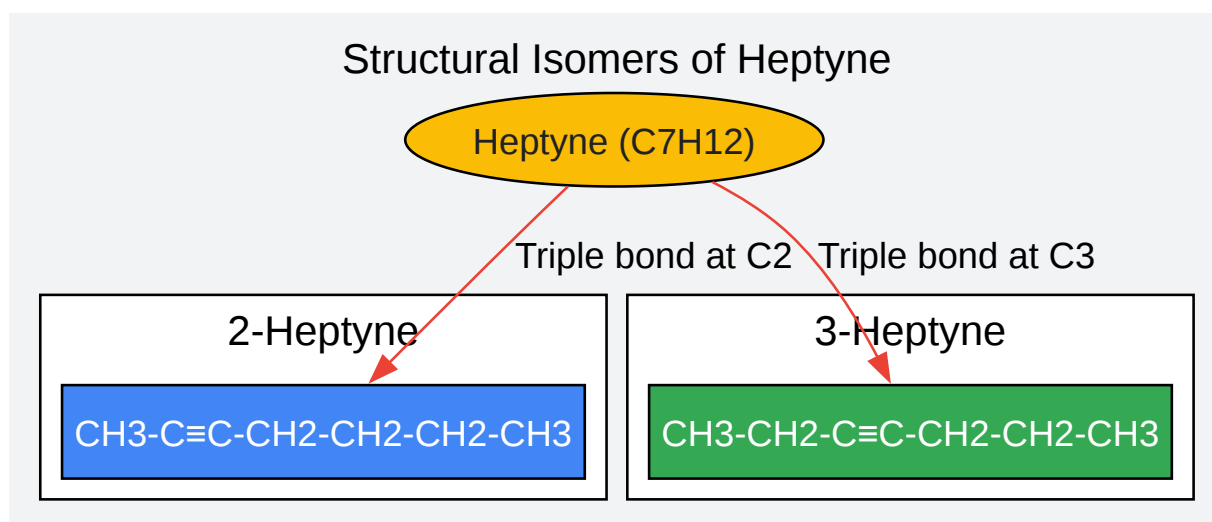
- Boiling Point Determination:** The boiling point is typically measured using distillation or a capillary method (Thiele tube). In a standard distillation, the temperature of the vapor in equilibrium with the boiling liquid is recorded at a specific atmospheric pressure. For smaller quantities, a capillary tube containing the sample is inverted in a larger tube with the same liquid and heated. The temperature at which a rapid stream of bubbles emerges from the capillary and then ceases upon slight cooling is recorded as the boiling point.
- Melting Point Determination:** The melting point is determined by packing a small amount of the solidified sample into a capillary tube and placing it in a melting point apparatus. The sample is heated at a controlled rate, and the temperature range from which the substance begins to melt until it becomes completely liquid is recorded. For substances with very low melting points like **3-heptyne**, a cryostat is used to achieve and control the necessary low temperatures.
- Density Measurement:** The density of a liquid is commonly determined using a pycnometer or a digital density meter. A pycnometer is a flask with a specific, accurately known volume. It is weighed empty, then filled with the liquid, and weighed again. The density is calculated by

dividing the mass of the liquid by its volume. Digital density meters measure the oscillation frequency of a U-shaped tube filled with the sample, which is directly related to the sample's density.

- **Refractive Index Measurement:** The refractive index is measured using a refractometer, such as an Abbé refractometer. A small drop of the liquid is placed on the prism, and light is passed through it. The instrument measures the angle at which the light is refracted, which is then converted to the refractive index. The measurement is temperature-dependent and is typically performed at 20°C using the D-line of a sodium lamp (n_{20/D}).

Structural Isomerism

The difference in the physical properties of **3-heptyne** and 2-heptyne arises from their structural isomerism. The position of the triple bond influences the molecule's overall shape, polarity, and intermolecular forces. The diagram below illustrates the structural difference between the two compounds.



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